

Molecular weight and formula of acetylene-d1

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Compound of Interest

Compound Name: Acetylene-d1

Cat. No.: B1604952

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An In-depth Technical Guide to Acetylene-d1

Audience: Researchers, scientists, and drug development professionals.

This guide provides a comprehensive overview of **acetylene-d1** (deuterated acetylene), a crucial tool in mechanistic chemistry and isotopic labeling studies. We will cover its fundamental properties, synthesis, and applications, with a focus on its utility in research and development.

Core Properties of Acetylene-d1

Acetylene-d1, also known as deuterioethyne, is a deuterated isotopologue of acetylene. It is a colorless gas, sometimes with a garlic-like odor due to impurities in commercial grades^{[1][2][3]}. As a simple asphyxiant, high concentrations can lead to unconsciousness and other adverse health effects^{[1][2]}.

The key physical and chemical properties of **acetylene-d1** are summarized in the table below for easy reference.

Property	Value	Source(s)
Chemical Formula	HCCD or C ₂ HD	[4][5]
Molecular Weight	27.04 g/mol	[1][6]
27.02193 g/mol	[4]	
27.0434 g/mol	[5]	
Exact Mass	27.0219268097 Da	[1]
CAS Number	2210-34-6	[1][4][5]
Physical Form	Colorless Gas	[1][4]
Purity (typical)	approx. 95 atom % D	[4]

Experimental Protocols: Synthesis and Purification

The synthesis of **acetylene-d1** requires careful control to achieve high isotopic enrichment. The following outlines a general methodology based on common techniques.

A promising method for producing **acetylene-d1** with high selectivity is through the electrochemical reduction of acetylene in the presence of a deuterium source, such as heavy water (D₂O).

- **Electrochemical Cell Setup:** An electrochemical cell is prepared with a suitable catalyst-coated cathode.
- **Reactant Introduction:** Acetylene gas is introduced into the cell where it is adsorbed onto the catalyst surface.
- **Deuterium Source:** Heavy water (D₂O) is introduced and reduced at the cathode, generating adsorbed deuterium atoms on the catalyst.
- **Semi-Deuteration:** The active deuterium species react with the adsorbed acetylene molecules. By carefully controlling the electrode potential and reactant flow rates, the reaction can be managed to favor the semi-deuteration, yielding **acetylene-d1** (HCCD)[6].

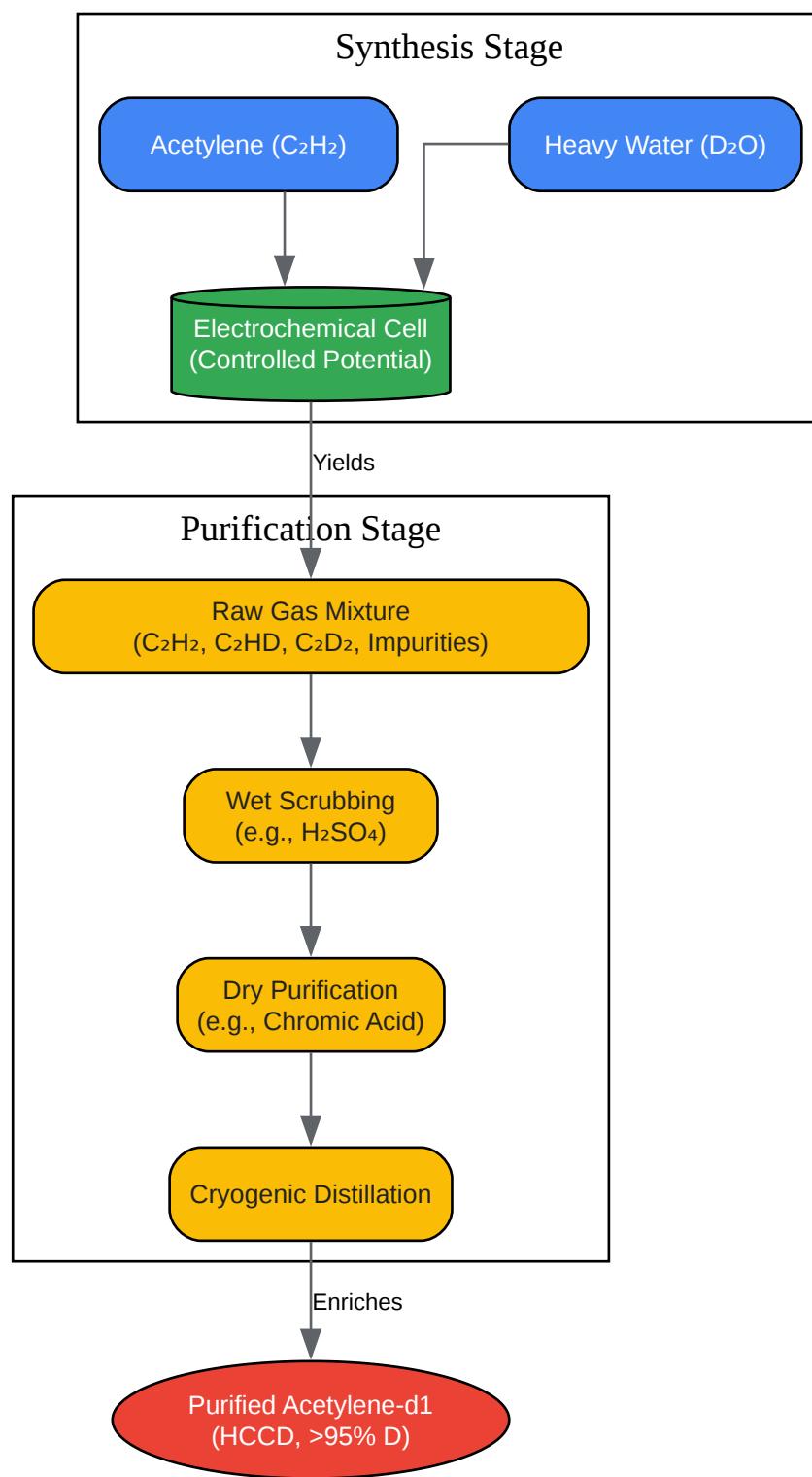
This method aims to minimize the formation of byproducts like fully deuterated acetylene (C_2D_2) and unreacted acetylene (C_2H_2)[6].

Regardless of the synthetic route, the resulting gas is typically a mixture of acetylene isotopologues and chemical impurities. A multi-step purification process is therefore essential.

- Chemical Purification (Scrubbing):
 - Wet Scrubbing: The raw gas stream is bubbled through chemical solutions to remove impurities. Common impurities from methods like using calcium carbide include phosphine (PH_3), hydrogen sulfide (H_2S), and ammonia (NH_3). Scrubbing agents can include concentrated sulfuric acid or acidified copper(II) sulfate solutions[6].
 - Dry Purification: The gas is passed through a column containing a solid purifying agent, such as chromic acid or ferric chloride on a porous support, to remove residual impurities[6].
- Isotopic Enrichment (Cryogenic Distillation):
 - Due to the nearly identical chemical properties of C_2H_2 , C_2HD , and C_2D_2 , separating these isotopologues is challenging[6].
 - Cryogenic distillation is a common technique for this separation on a larger scale. This method exploits the slight differences in the boiling points of the isotopologues[6].
 - The purified gas mixture is cooled to low temperatures in a specialized fractional distillation column to separate the different deuterated forms of acetylene[6].

Logical Workflow for Synthesis and Purification

The following diagram illustrates the general workflow for the synthesis and purification of **acetylene-d1**.

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